

# Safety Profile from Research and Supplier Data

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## Compound Focus: 3,3-Dimethyl-1-butanol

CAS No.: 624-95-3

Cat. No.: S601054

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The table below summarizes the safety and handling information available from a chemical supplier and peer-reviewed research contexts.

Aspect	Details and Classification
GHS Hazard Statements [1]	H226 - Flammable liquid and vapor.
Recommended Precautions [1]	P210, P233, P240, P241, P242, P243, P280, P303+P361+P353, P370+P378, P403+P235, P501
Physical State & Properties [1]	Liquid. Boiling Point: <b>142 °C</b> . Flash Point: <b>56 °C</b> . Specific Gravity: 0.81.
Toxicological Effects (Research Context)	Orally active in mice. Long-term administration (in drinking water up to 9 months) reported as well-tolerated and safe, with no adverse effects on lipids, glucose, or liver and kidney function observed [2].

## Experimental Use and Handling Protocols

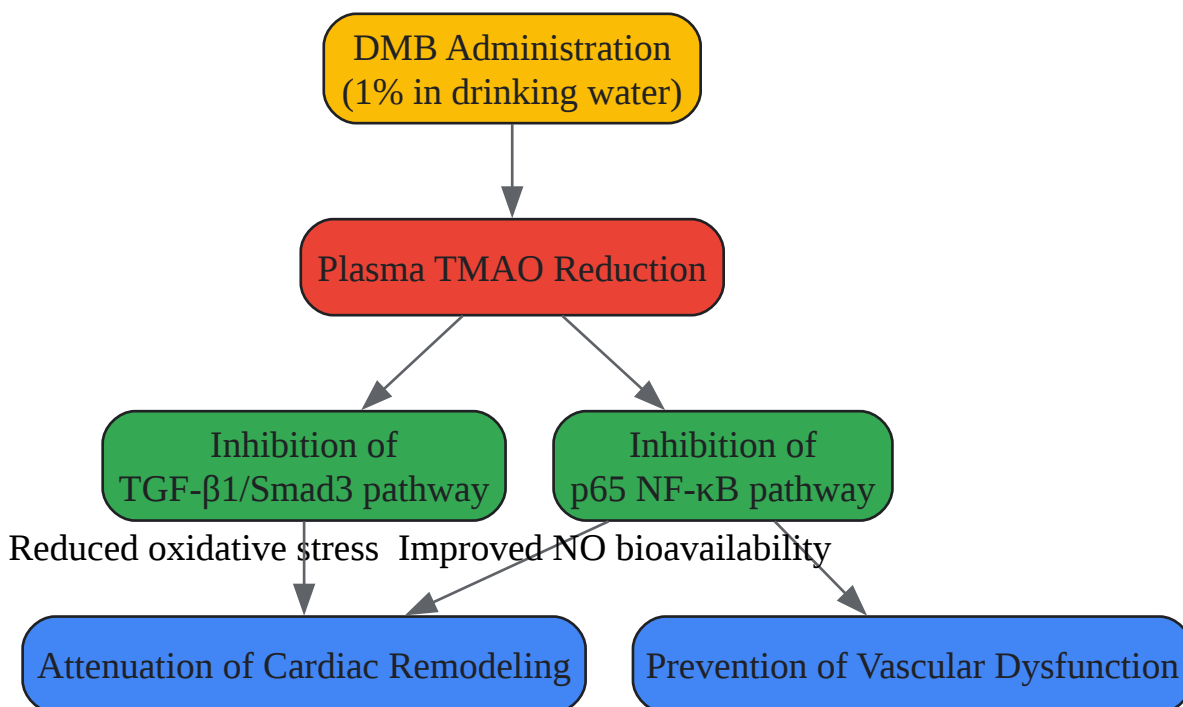
In experimental settings, **3,3-Dimethyl-1-butanol** is typically administered to mice via drinking water. The following details are compiled from several studies:

- **Typical Dosage in Rodent Studies:** A concentration of **1% (v/v)** in drinking water is commonly used [3] [2].
- **Duration of Administration:** Studies have administered this dosage for periods ranging from **6 weeks** to **9 months** [3] [2].
- **Reported Vehicle and Solubility:** According to a supplier, the compound is soluble at 20 mg/mL in water, DMSO, and ethanol [4]. For in vivo studies requiring a homogeneous suspension, one protocol suggests using **CMC-Na** (sodium carboxymethyl cellulose) as a vehicle [4].
- **Storage Recommendations:** It is advised to store the product at **room temperature**, preferably in a **cool and dark place** (<15°C) [1].

## Research Context and Proposed Mechanism of Action

**3,3-Dimethyl-1-butanol** is a research compound studied for its ability to inhibit the production of Trimethylamine N-oxide (TMAO), a gut microbiota-derived metabolite linked to cardiovascular diseases [3] [4] [2].

The diagram below illustrates the proposed mechanism of action and experimental findings based on pre-clinical research.



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This diagram maps the proposed mechanism from animal studies. DMB reduces TMAO levels, inhibiting signaling pathways to attenuate disease phenotypes [3] [2].

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## References

1. 3,3-Dimethyl-1-butanol 624-95-3 | TCI AMERICA [[tcichemicals.com](https://tcichemicals.com)]
2. Initiation of 3,3-dimethyl-1-butanol at midlife prevents ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
3. 3,3-Dimethyl-1-butanol attenuates cardiac remodeling in ... [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
4. 3,3-Dimethyl-1-butanol | Mechanism | Concentration [[selleckchem.com](https://selleckchem.com)]

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